

Application Note: Cyclohexanone Peroxide in Free-Radical Catalyzed Oxidation

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Compound of Interest

Compound Name: CYCLOHEXANONE PEROXIDE

CAS No.: 12262-58-7

Cat. No.: B078128

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Executive Summary & Chemical Profile

Cyclohexanone Peroxide (CYP) is not a single molecular entity but a mixture of hydroperoxides and cyclic peroxides formed by the reaction of cyclohexanone with hydrogen peroxide. Unlike simple dialkyl peroxides (e.g., di-tert-butyl peroxide), CYP possesses geminal hydroperoxide functionality, making it highly susceptible to acid-catalyzed decomposition and redox activation by transition metals (Co, Fe, V).

In drug development and biomedical research, CYP is primarily utilized as a low-temperature radical initiator for curing unsaturated polyester resins (UPR) and vinyl esters used in biomaterial scaffolds and medical device fabrication. Its potential as a stoichiometric oxidant for specific transformations (e.g., sulfide to sulfoxide) is an emerging area of "green" oxidation chemistry due to its high active oxygen content.

Key Chemical Properties

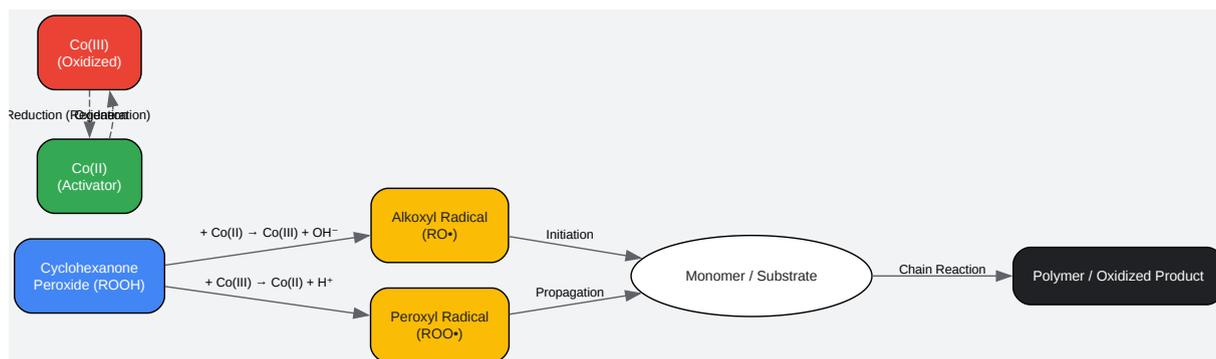
| Property | Specification | Notes |
|---------------|----------------------|---|
| CAS Number | 12262-58-7 (Mixture) | Often cited as 78-18-2 (dimer). |
| Active Oxygen | ~4.0 – 11.0% | Varies by grade/formulation. |
| SADT | ~60°C (140°F) | Self-Accelerating Decomposition Temperature. |
| Half-Life () | 10 h @ ~105°C | Thermal decomposition is slow; usually requires acceleration. |
| Activation | Redox (Cobalt/Amine) | Decomposes at RT with Co(II) promoters. |
| Solubility | Phthalates, Alcohols | Insoluble in water.[1] |

Mechanism of Action: Radical Generation

CYP generates radicals through two primary pathways: Thermal Homolysis (slow, requires heat) and Redox Activation (fast, room temperature). The redox pathway is critical for sensitive biological applications where high heat must be avoided.

Redox Activation Pathway (Cobalt-Catalyzed)

The interaction between the hydroperoxide moiety of CYP and Cobalt(II) carboxylates (e.g., Cobalt Naphthenate/Octoate) follows a Haber-Weiss-like cycle.



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Figure 1: Cobalt-mediated redox decomposition cycle of **Cyclohexanone Peroxide**. Note the regeneration of the catalyst, allowing for rapid radical flux at ambient temperatures.

Safety & Handling Protocols (Critical)

WARNING: Cyclohexanone Peroxide is an organic peroxide.[2][3] It is unstable, flammable, and can form explosive mixtures.

- Never mix CYP directly with Promoters: Direct contact between CYP (peroxide) and Cobalt accelerators (reducing agents) causes instantaneous, violent decomposition (fire/explosion). Always mix the accelerator into the resin/solvent first, then add the peroxide.
- Contamination Hazard: Contact with strong acids, amines, or transition metals (Fe, Cu) can trigger SADT.
- Storage: Store below 25°C in original polyethylene containers. Glass containers are dangerous due to pressure buildup potential.

Experimental Protocols

Protocol A: Laboratory Synthesis of Cyclohexanone Peroxide

For research requiring fresh, non-phlegmatized peroxide (e.g., for specific mechanistic studies). Commercial sources are usually diluted in plasticizers.

Objective: Synthesize high-purity CYP from cyclohexanone. Scale: 100 mmol basis.

Reagents:

- Cyclohexanone (9.8 g, 100 mmol)
- Hydrogen Peroxide (30% aq., 11.3 g, 100 mmol)
- Acid Catalyst: Dilute HCl or Amberlyst-15 (solid acid resin preferred for easier workup).
- Solvent: Dibutyl phthalate (if phlegmatization is desired for safety).

Step-by-Step Workflow:

- Setup: Place a 100 mL round-bottom flask in an ice bath (0°C). Add Cyclohexanone.[\[1\]](#)[\[2\]](#)[\[3\]](#)
[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Acidification: Add the acid catalyst (0.1 g Amberlyst-15) to the ketone.
- Peroxidation: Add H₂O₂ dropwise over 30 minutes. Monitor temperature; do not exceed 10°C.
 - Note: The reaction is exothermic.
- Reaction: Stir at 25°C for 2–4 hours. The mixture will separate into two phases or form a white precipitate depending on the specific oligomers formed.
- Workup:
 - If Solid: Filter the white precipitate (CYP). Wash with cold water (3x) to remove excess H₂O₂.

- Safety Step: Immediately dissolve the solid in a plasticizer (e.g., dimethyl phthalate) if not using immediately. Do not store dry pure CYP.
- Validation: Iodometric titration to determine Active Oxygen (AO) content.

Protocol B: Radical Crosslinking of Biomaterials (Hydrogels/Resins)

Standard protocol for curing methacrylate-functionalized polymers (e.g., GelMA, PEG-DMA) using CYP.

Context: Used when UV curing is not feasible (e.g., opaque samples or in vivo molds).

Materials:

- Resin: Methacrylate-functionalized polymer (10 g).
- Initiator: CYP (50% paste in phthalate).
- Accelerator: Cobalt Octoate (1% solution in styrene or solvent).

Procedure:

- Preparation: Degas the resin under vacuum to remove oxygen (oxygen inhibits radical polymerization).
- Accelerator Addition: Add 0.1 – 0.5 wt% Cobalt Octoate to the resin. Mix thoroughly until color is uniform (pink/purple).
- Initiation: Add 1.0 – 2.0 wt% CYP paste.
- Mixing: Stir gently for 60 seconds. Avoid introducing air bubbles.
- Curing: Pour into mold.
 - Gel Time: 10–20 minutes at 25°C.
 - Peak Exotherm: Occurs at ~30-40 minutes.

- Post-Cure: Anneal at 60°C for 2 hours to maximize conversion.

Protocol C: Selective Oxidation of Sulfides (Green Chemistry)

An emerging application utilizing the gem-dihydroperoxide nature of CYP to oxidize sulfides to sulfoxides without over-oxidation to sulfones.

Mechanism: Electrophilic oxygen transfer from the hydroperoxide.

Reagents:

- Sulfide substrate (e.g., Thioanisole, 1.0 equiv).
- CYP (1.1 equiv, calculated based on Active Oxygen).
- Solvent: Dichloromethane or Ethanol.
- Catalyst: None required (or trace Silica gel).

Procedure:

- Dissolve sulfide in solvent (0.5 M).
- Add CYP slowly at Room Temperature.
- Stir for 1–3 hours. Monitor by TLC.
- Quench: Add saturated Sodium Sulfite (Na_2SO_3) solution to destroy excess peroxide.
- Extraction: Extract with DCM, dry over MgSO_4 .
- Result: High selectivity for Sulfoxide (>95%) over Sulfone.

Troubleshooting & Self-Validation

| Issue | Probable Cause | Corrective Action |
|--------------------------------|--------------------------------------|--|
| Rapid Gelation / Smoking | "Runaway" reaction; too much Cobalt. | Reduce Co-promoter concentration by 50%. Ensure heat dissipation (thin films). |
| Tacky Surface (Air Inhibition) | Oxygen quenching radicals. | Cover mold with Mylar film or cure under N ₂ atmosphere. |
| Low Conversion (Soft material) | Old CYP (Low Active Oxygen). | Self-Check: Perform an iodometric titration on the CYP source. AO should be >4%. |
| Cloudiness in Resin | Water contamination from CYP paste. | Use anhydrous CYP formulations or add a moisture scavenger (molecular sieves). |

References

- Synthesis and Thermal Stability
 - Title: Thermal hazard analysis of **cyclohexanone peroxide** and its solutions.
 - Source: ResearchG
 - URL:[[Link](#)]
- Radical Mechanism
 - Title: Tailoring the electron density of cobalt oxide clusters for aerobic cyclohexane oxid
 - Source: Dalton Transactions (RSC).[8]
 - URL:[[Link](#)]
- Sulfide Oxidation Application
 - Title: Effective Oxidation of Sulfides to Sulfoxides with Hydrogen Peroxide (Gem-dihydroperoxide analog).
 - Source: PMC / NIH.

- URL:[[Link](#)]
- Safety Data: Title: **Cyclohexanone Peroxide** - CAMEO Chemicals. Source: NOAA.

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Sources

- 1. CN107266344A - A kind of preparation method of cyclohexanone peroxide - Google Patents [patents.google.com]
- 2. firstpetrochemicals.com [firstpetrochemicals.com]
- 3. nbinno.com [nbinno.com]
- 4. Reactions of organic peroxides. Part X. Amino-peroxides from cyclohexanone - Journal of the Chemical Society C: Organic (RSC Publishing) [pubs.rsc.org]
- 5. What is Cyclohexanone Used For? | Vertec BioSolvents [vertecbiosolvents.com]
- 6. Cyclohexanone - Re-evaluation of Some Organic Chemicals, Hydrazine and Hydrogen Peroxide - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. Tailoring the electron density of cobalt oxide clusters to provide highly selective superoxide and peroxide species for aerobic cyclohexane oxidation - Dalton Transactions (RSC Publishing) [pubs.rsc.org]
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